

Proper Disposal of *tert*-Butyl(3-chloropropoxy)dimethylsilane: A Comprehensive Guide

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Compound of Interest

Compound Name:	<i>tert</i> -Butyl(3-chloropropoxy)dimethylsilane
Cat. No.:	B035849

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This document provides essential safety and logistical information for the proper disposal of ***tert*-Butyl(3-chloropropoxy)dimethylsilane** (CAS No. 89031-82-3). The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these guidelines to mitigate risks associated with the handling and disposal of this chemical.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of ***tert*-Butyl(3-chloropropoxy)dimethylsilane** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data.

Property	Value
CAS Number	89031-82-3
Molecular Formula	C ₉ H ₂₁ ClOSi
Molecular Weight	208.80 g/mol
Boiling Point	198.3°C at 760 mmHg [1]
Flash Point	62.8°C [1]
Density	0.899 g/cm ³ [1]

Hazard Identification and Safety Precautions

tert-Butyl(3-chloropropoxy)dimethylsilane is a hazardous substance that requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for this compound:

- H302: Harmful if swallowed.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)
- H332: Harmful if inhaled.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE):

To ensure safety, the following personal protective equipment must be worn when handling **tert-Butyl(3-chloropropoxy)dimethylsilane**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron.

- Respiratory Protection: Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, a NIOSH-approved respirator is required.

Spill Management and Emergency Procedures

In the event of a spill, immediate and appropriate action is crucial to prevent exposure and environmental contamination.

Experimental Protocol for Spill Neutralization and Cleanup:

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Contain the Spill: Use an inert absorbent material, such as vermiculite, dry sand, or earth, to contain the spill. Do not use combustible materials like sawdust.
- Neutralize (for small spills): For small spills, cautiously add a neutralizing agent. A suitable agent for this type of compound would be sodium bicarbonate or a commercial spill kit absorbent.
- Collect the Absorbed Material: Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled, and sealable container for hazardous waste.
- Decontaminate the Area: Decontaminate the spill area with a suitable solvent (e.g., ethanol), followed by a thorough washing with soap and water.
- Dispose of Contaminated Materials: All contaminated materials, including PPE, must be disposed of as hazardous waste.

Disposal Procedures

The disposal of **tert-Butyl(3-chloropropoxy)dimethylsilane** and its containers must be conducted in accordance with local, state, and federal regulations. As a halogenated organic compound, it is classified as hazardous waste.

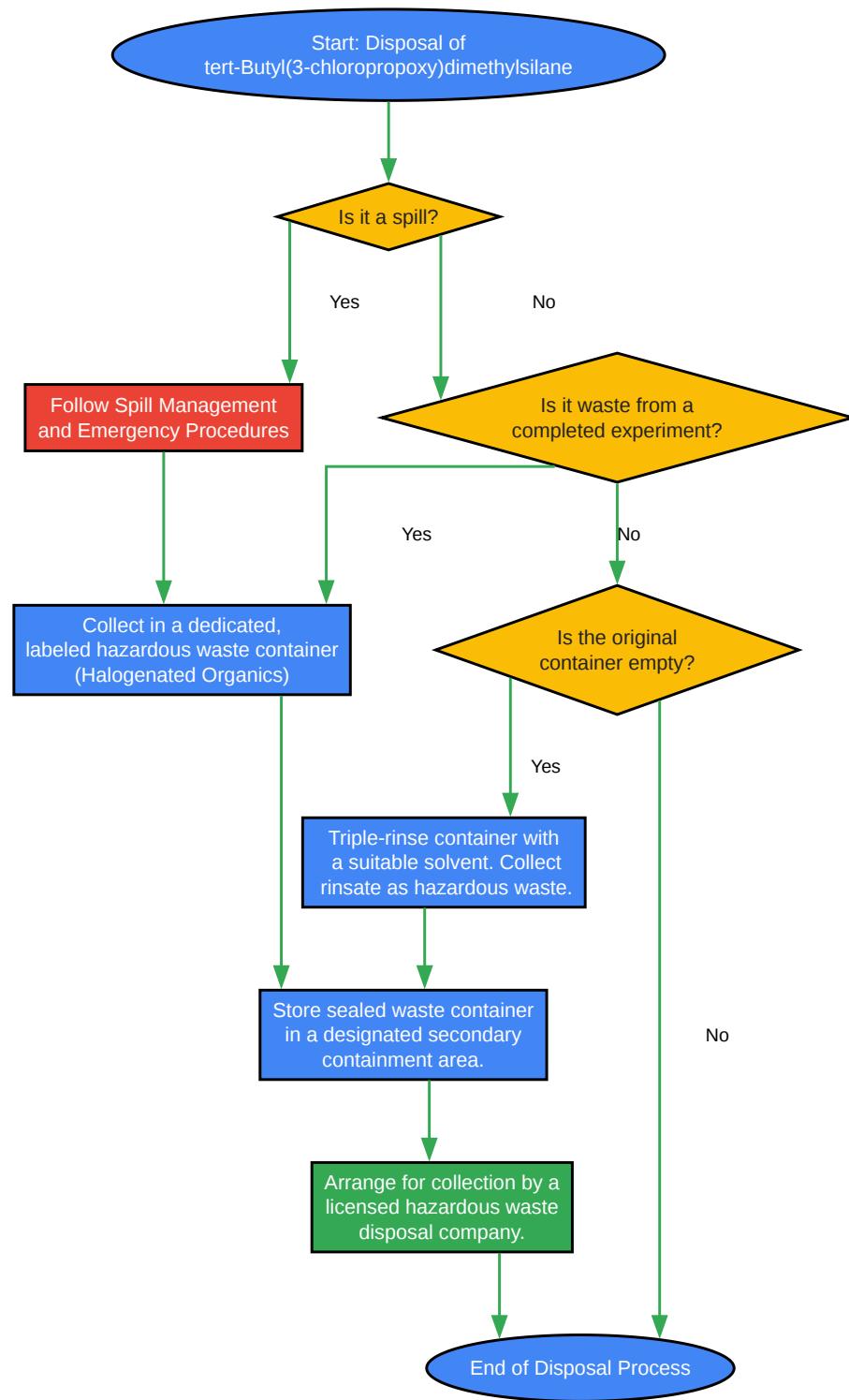
Step-by-Step Disposal Protocol:

- Waste Segregation: Collect waste **tert-Butyl(3-chloropropoxy)dimethylsilane** in a dedicated, properly labeled, and sealed container. This container should be made of a compatible material, such as high-density polyethylene (HDPE). Do not mix with non-halogenated organic waste.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**tert-Butyl(3-chloropropoxy)dimethylsilane**," and the associated hazards (e.g., "Harmful," "Irritant").
- Storage: Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area, away from incompatible materials such as strong oxidizing agents and bases.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management company. The preferred method of disposal for chlorinated hydrocarbons is high-temperature incineration at a permitted facility.
- Empty Containers: "Empty" containers of **tert-Butyl(3-chloropropoxy)dimethylsilane** must also be treated as hazardous waste, as they may retain chemical residues. They should be triple-rinsed with a suitable solvent (e.g., ethanol), and the rinsate collected as hazardous waste. The rinsed containers should then be disposed of through the licensed waste management company.

Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **tert-Butyl(3-chloropropoxy)dimethylsilane**.

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Caption: Disposal workflow for **tert-Butyl(3-chloropropoxy)dimethylsilane**.

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